

# An In-depth Technical Guide to the Safety Data Sheet of Dicyclohexylmethanol

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## Compound of Interest

Compound Name: *Dicyclohexylmethanol*

Cat. No.: *B146628*

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This technical guide provides a comprehensive overview of the safety data for **Dicyclohexylmethanol** (CAS No. 4453-82-1), compiled and synthesized from various Safety Data Sheets (SDS). The information is presented to be directly applicable to laboratory and research settings, with a focus on safe handling, storage, and emergency procedures.

## Chemical Identification and Physical Properties

**Dicyclohexylmethanol**, also known as dicyclohexylcarbinol, is an organic compound with the molecular formula  $C_{13}H_{24}O$ .<sup>[1][2][3][4]</sup> It is recognized for its utility as a reagent in organic synthesis, particularly in the preparation of cyclohexane derivatives.

Table 1: Physical and Chemical Properties of **Dicyclohexylmethanol**

| Property          | Value  | Source(s)    |
|-------------------|--|--------------|
| Molecular Formula | C <sub>13</sub> H <sub>24</sub> O  | [1][2][3][4] |
| Molecular Weight  | 196.33 g/mol   | [1][2][3]    |
| Appearance        | Solid Crystalline / Colorless to light yellow liquid   | [1][5][2]    |
| Odor              | No information available   | [1]          |
| Melting Point     | 58 - 64 °C / 136.4 - 147.2 °F  | [1][5]       |
| Boiling Point     | 153 - 155 °C / 307.4 - 311 °F  | [1]          |
| Solubility        | Soluble in methanol (0.1g/mL, clear) and other common organic solvents. Low solubility in water. | [5][2]       |
| Vapor Pressure    | 0.000894 mmHg at 25°C  | [5]          |
| Density           | 0.8924 g/cm <sup>3</sup> (rough estimate)  | [5]          |

## Hazard Identification and Classification

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), **dicyclohexylmethanol** is not considered hazardous.[1] However, some sources indicate it can be irritating to the eyes, respiratory system, and skin.[5] It is crucial to handle the substance with care, employing appropriate personal protective equipment.

Table 2: Hazard Statements and Precautionary Measures

| Category                     | Information  | Source(s)                               |
|------------------------------|--|---|
| GHS Hazard Statements        | No specific hazard statements are consistently listed.                           | <a href="#">[6]</a> <a href="#">[7]</a> |
| GHS Precautionary Statements | P280: Wear protective gloves/protective clothing/eye protection/face protection. |   |
| Risk Phrases (obsolete)      | R36/37/38: Irritating to eyes, respiratory system and skin.                      | <a href="#">[5]</a>                     |
| Safety Phrases (obsolete)    | S22: Do not breathe dust.<br>S24/25: Avoid contact with skin and eyes.           | <a href="#">[5]</a>                     |

## Experimental Protocols for Safety Assessment

The safety data provided in an SDS is derived from standardized experimental protocols. While the SDS itself does not detail these methods, this guide outlines the principles of the key experiments.

**Determining Flash Point:** The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air. A common method is the Cleveland Open-Cup Method (ASTM D92).

- **Apparatus:** A Cleveland open-cup tester, which consists of a brass cup, a heating plate, and a test flame applicator.
- **Procedure:**
  - The sample is placed in the test cup and heated at a slow, constant rate.
  - A small test flame is passed across the cup at specified intervals.
  - The flash point is the temperature at which the vapors above the liquid ignite upon application of the test flame.

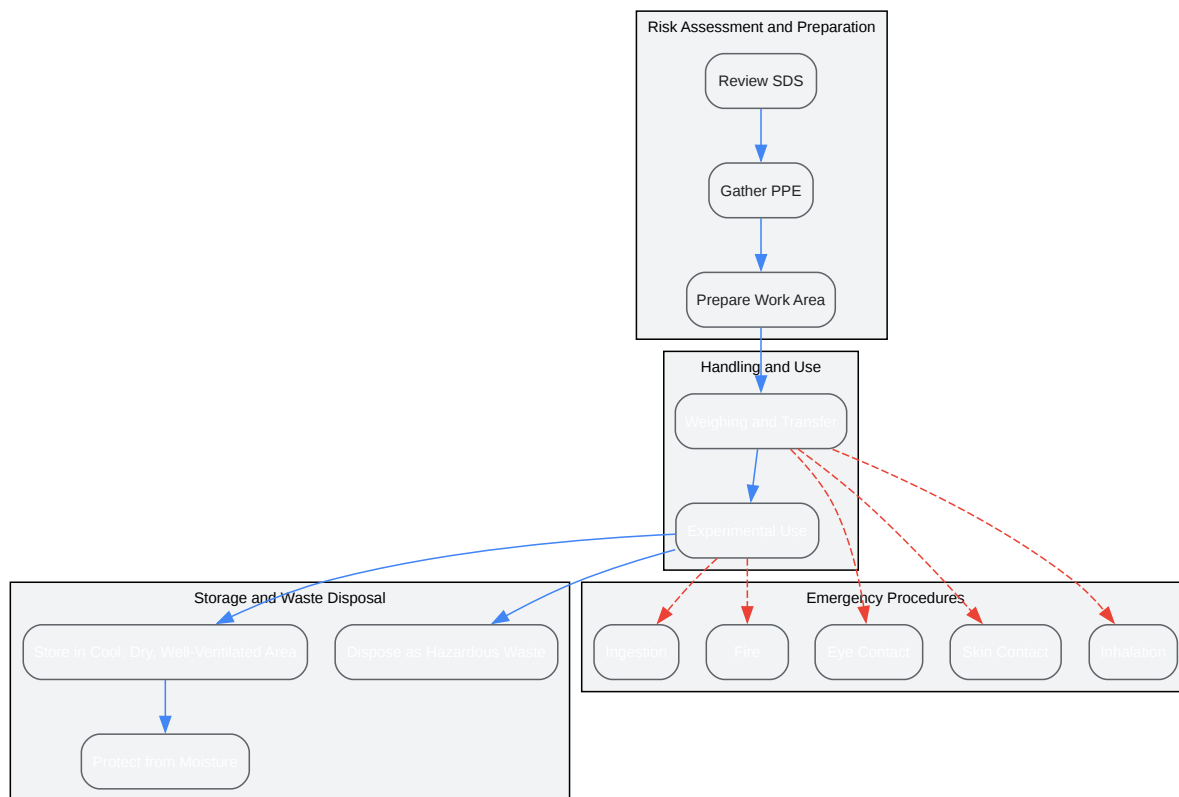
**Acute Toxicity Testing (e.g., LD50):** Acute toxicity data, often expressed as an LD50 (lethal dose for 50% of a test population), is determined through studies on laboratory animals. The

OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method) is a common protocol.

- Principle: A stepwise procedure with the use of a minimal number of animals.
- Procedure:
  - A single animal is dosed at a defined starting level.
  - Depending on the outcome (survival or death), the dose for the next animal is adjusted up or down.
  - The test is continued until a stopping criterion is met, which allows for the classification of the substance's toxicity.

## Safe Handling and Storage Workflow

Proper handling and storage are paramount to ensure laboratory safety. The following diagram illustrates the logical workflow for managing **dicyclohexylmethanol** in a research environment.



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Caption: Workflow for the safe handling of **dicyclohexylmethanol**.

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Table 3: Recommended Personal Protective Equipment

| Protection Type        | Specification   | Source(s) |
|------------------------|---|-----------|
| Eye/Face Protection    | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. | [1]       |
| Skin Protection        | Wear appropriate protective gloves and clothing to prevent skin exposure.   | [1]       |
| Respiratory Protection | No protective equipment is needed under normal use conditions. If dust is generated, a particle filter is recommended.  | [1]       |
| Hygiene Measures       | Handle in accordance with good industrial hygiene and safety practice.  | [1]       |

## First-Aid and Fire-Fighting Measures

In the event of an emergency, prompt and appropriate action is critical.

Table 4: First-Aid Procedures

| Exposure Route | First-Aid Measure   | Source(s) |
|----------------|---|-----------|
| Eye Contact    | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. | [1][7]    |
| Skin Contact   | Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.     | [1][7]    |
| Inhalation     | Remove to fresh air. Get medical attention immediately if symptoms occur.                                       | [1][7]    |
| Ingestion      | Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.           | [1][7]    |

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6][7]
- Specific Hazards: Keep product and empty container away from heat and sources of ignition. [1]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1]

## Accidental Release Measures

In case of a spill, the following steps should be taken:

- Personal Precautions: Ensure adequate ventilation and use personal protective equipment as required. Avoid dust formation.[1]

- Environmental Precautions: Should not be released into the environment.[\[1\]](#)
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[\[1\]](#)

## Stability and Reactivity

Understanding the chemical stability and reactivity is crucial for safe storage and handling.

- Reactivity: No known hazardous reactions under normal processing.[\[1\]](#)
- Chemical Stability: Moisture sensitive.[\[1\]](#)
- Conditions to Avoid: Incompatible products, exposure to moisture.[\[1\]](#)[\[8\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[1\]](#)[\[8\]](#)
- Hazardous Decomposition Products: None under normal use conditions.[\[1\]](#)

## Toxicological and Ecological Information

Currently, there is limited specific toxicological and ecological data available for **dicyclohexylmethanol** in the reviewed Safety Data Sheets.

Table 5: Toxicological and Ecological Data

| Data Point                    | Value             | Source(s)   |
|-------------------------------|-------------------|---|
| Acute Toxicity                | No data available | <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> |
| Carcinogenicity               | No data available | <a href="#">[6]</a> <a href="#">[7]</a>                     |
| Ecotoxicity                   | No data available | <a href="#">[6]</a> <a href="#">[7]</a>                     |
| Persistence and Degradability | No data available | <a href="#">[6]</a>   |
| Bioaccumulative Potential     | No data available | <a href="#">[6]</a>   |

Given the lack of comprehensive data, it is prudent to handle **dicyclohexylmethanol** as a potentially harmful substance and prevent its release into the environment.

This guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet provided by the supplier. Always refer to the original SDS for the most current and complete information.

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